

Application Note and Protocol: Preparation of CAY10397 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CAY10397

Cat. No.: B606497

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of **CAY10397**, a selective inhibitor of 15-hydroxyprostaglandin dehydrogenase (15-PGDH).^[1]^[2]^[3] Adherence to this protocol will help ensure the accurate and reproducible preparation of **CAY10397** for in vitro and in vivo studies.

Compound Information

CAY10397 is a potent and selective inhibitor of 15-hydroxyprostaglandin dehydrogenase (15-PGDH), the key enzyme responsible for the inactivation of prostaglandins.^[1] By inhibiting 15-PGDH, **CAY10397** effectively increases the biological half-life and activity of endogenous prostaglandins.^[1] It has an IC₅₀ value of approximately 10 μM.^[1]

Quantitative Data Summary

A summary of the key quantitative data for **CAY10397** is provided in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₁₇ H ₁₆ N ₂ O ₅	[1][2]
Molecular Weight	328.3 g/mol	[1][4]
Purity	≥98%	[1][2]
Appearance	Crystalline solid	[1]
Solubility	DMSO: 25 mg/mL DMF: 35 mg/mL Ethanol: 10 mg/mL 0.1 M Na ₂ CO ₃ : 0.2 mg/mL	[1]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CAY10397** in dimethyl sulfoxide (DMSO).

Materials

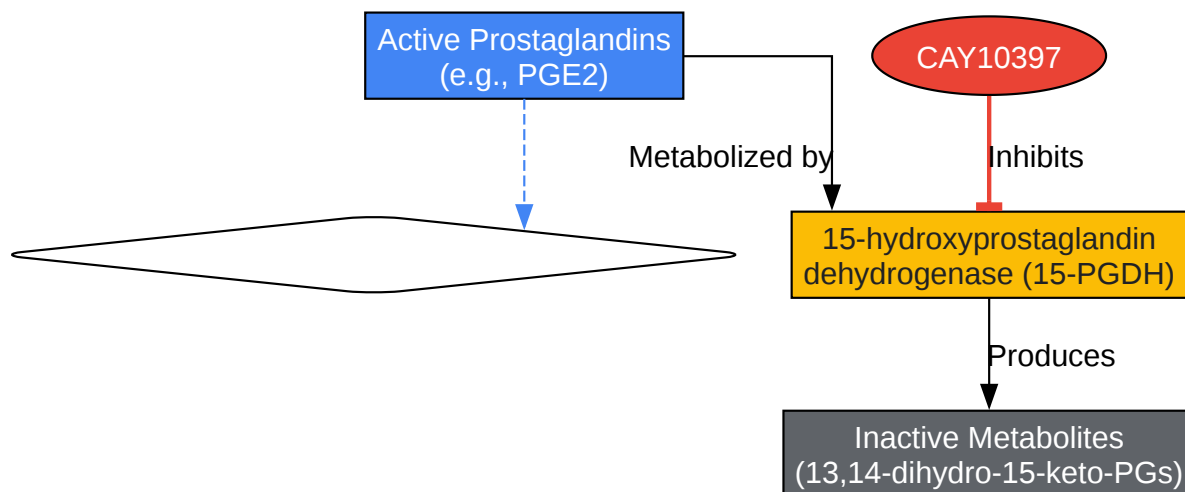
- **CAY10397** (solid form)[1]
- Anhydrous/molecular sieve-dried DMSO
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure

- Acclimatization: Before opening, allow the vial of **CAY10397** to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture onto the compound.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **CAY10397**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.283 mg of **CAY10397**.
 - Calculation:
 - Volume of solvent (V) = 1 mL = 0.001 L
 - Concentration (C) = 10 mM = 0.010 mol/L
 - Molecular Weight (MW) = 328.3 g/mol
 - Mass (m) = C x V x MW = 0.010 mol/L x 0.001 L x 328.3 g/mol = 0.003283 g = 3.283 mg
- Solubilization: Add the appropriate volume of DMSO to the microcentrifuge tube containing the weighed **CAY10397**. For the example above, add 1 mL of DMSO.
- Dissolution: Cap the tube tightly and vortex the solution until the **CAY10397** is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting and Storage:
 - For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber vials.
 - Store the aliquots at -20°C for long-term storage (months to years).[2] For short-term storage (days to weeks), the solution can be kept at 0-4°C.[2] The solid compound is stable for at least four years when stored correctly.[1]

Visualizations

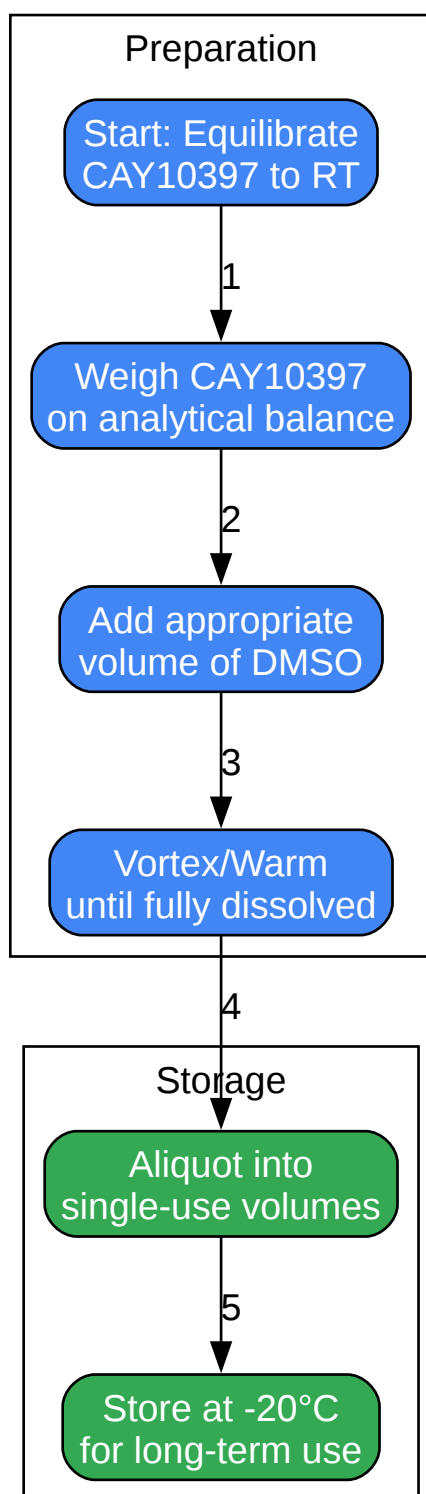
Signaling Pathway of **CAY10397** Action



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **CAY10397**.

Experimental Workflow for Stock Solution Preparation



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. medkoo.com [medkoo.com]
- 3. amsbio.com [amsbio.com]
- 4. CAY10397 - Cayman Chemical [bioscience.co.uk]
- To cite this document: BenchChem. [Application Note and Protocol: Preparation of CAY10397 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606497#how-to-prepare-a-stock-solution-of-cay10397]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com